

Technical Guide: (3R,4S)-Tofacitinib-d3 Handling & Application

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Compound of Interest

Compound Name: (3R,4S)-Tofacitinib-d3

Cat. No.: B1153621

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Doc ID: TG-TOFA-ISO-D3 | Version: 2.0 | Status: Effective

Executive Summary & Scope

This technical guide defines the handling, safety, and analytical application of **(3R,4S)-Tofacitinib-d3**. While Tofacitinib (citrate) is the active pharmaceutical ingredient (API) with (3R,4R) stereochemistry, the (3R,4S) isomer is a critical diastereomeric impurity and chiral reference standard. The deuterated form (-d3) serves as a stable isotope-labeled internal standard (SIL-IS) for the precise quantification of this specific isomer in complex biological matrices via LC-MS/MS.

Critical Distinction: This compound is a Potent Compound and a Reproductive Toxin. Despite the (3R,4S) isomer showing lower JAK inhibition potency than the parent drug, rigorous industrial hygiene standards must be applied.

Chemical Identity & Properties

Property	Detail
Chemical Name	(3R,4S)-4-Methyl-3-(methyl-d3-7H-pyrrolo[2,3-d]pyrimidin-4-ylamino)- β -oxo-1-piperidinepropanenitrile
Stereochemistry	(3R, 4S) - cis-diastereomer
Isotopic Label	Deuterium (d3) on the N-methyl group
Molecular Formula	C ₁₆ H ₁₇ D ₃ N ₆ O
Molecular Weight	~315.39 g/mol (Free Base)
Solubility	DMSO (≥ 50 mg/mL), Methanol, Water (pH dependent)
Appearance	White to off-white solid
Unlabeled CAS	1092578-46-5 (Reference for (3R,4S)-isomer)

Stereochemical Context

Tofacitinib contains two chiral centers. The active drug is (3R,4R) (trans). The (3R,4S) (cis) form is a diastereomer, not an enantiomer. In chiral chromatographic methods, baseline separation of these two forms is required to ensure enantiomeric purity of the drug substance.

Health, Safety, & Environment (HSE) Profile

Toxicology & Hazard Classification

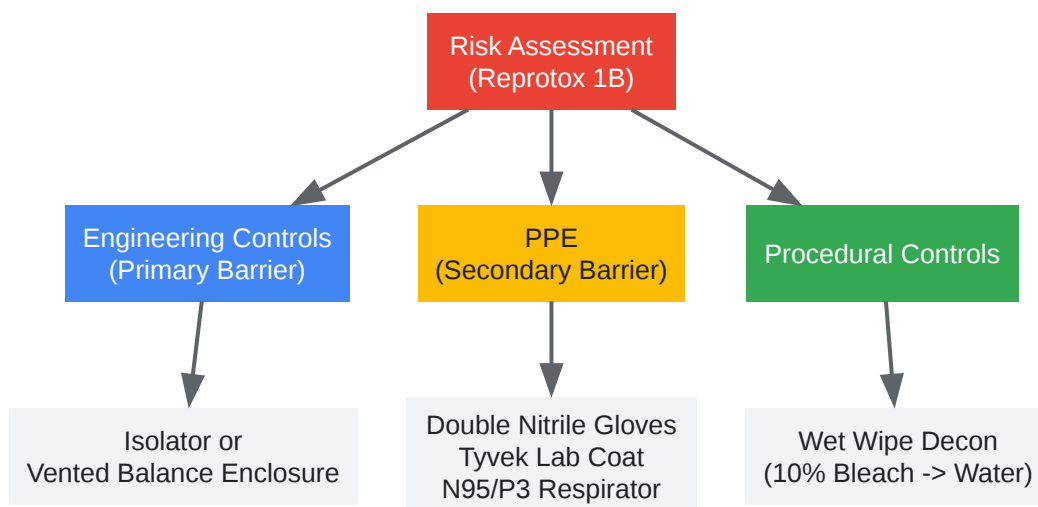
Based on the parent compound (Tofacitinib) and the precautionary principle for structural analogues:

- Reproductive Toxicity (Category 1B): May damage fertility or the unborn child.[\[1\]](#)[\[2\]](#)
- Acute Toxicity (Oral, Category 4): Harmful if swallowed.[\[1\]](#)
- Specific Target Organ Toxicity: Immunosuppression (JAK inhibition).

Containment Strategy (OEL Banding)

Treat as OEL Band 4 (1–10 $\mu\text{g}/\text{m}^3$) or SafeBridge Category 3 until specific toxicology data proves otherwise.

Figure 1: Containment & Handling Hierarchy



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Caption: Operational hierarchy for handling potent deuterated standards.

Technical Handling & Stability

Deuterium Exchange Precautions

The deuterium label is typically located on the N-methyl group. While methyl-d₃ groups are generally stable, exposure to extreme pH or catalytic conditions can induce H/D exchange, compromising the integrity of the internal standard.

- Avoid: Prolonged storage in acidic (pH < 2) or basic (pH > 10) protic solvents (e.g., water, methanol).
- Preferred Solvent: Anhydrous DMSO for stock solutions.

Storage Protocol

- Arrival: Inspect vial integrity.
- Long-term Storage: -20°C or -80°C.

- Desiccation: Store in a desiccator; the citrate salt form (if applicable) is hygroscopic.
- Light: Protect from light (amber vials) to prevent photodegradation of the pyrimidine ring.

Analytical Application: LC-MS/MS Workflow

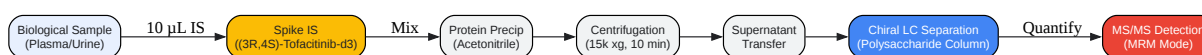
Stock Solution Preparation

- Solvent: Dimethyl sulfoxide (DMSO).
- Concentration: Prepare a primary stock at 1.0 mg/mL.
- Aliquot: Divide into single-use aliquots (e.g., 50 μ L) to avoid freeze-thaw cycles.
- Stability: Stable for 6 months at -80°C in DMSO.

Internal Standard Spiking

The (3R,4S)-d3 isomer is used to normalize extraction efficiency and matrix effects specifically for the impurity/isomer analysis.

Figure 2: LC-MS/MS Bioanalytical Workflow



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Caption: Sample preparation workflow ensuring IS equilibration with the matrix.

Mass Spectrometry Transitions (Example)

Verify transitions experimentally as fragmentation patterns may shift with deuterium.

- Precursor Ion: $[M+H]^+$ ~316.2 m/z (Shifted +3 from unlabeled ~313.2)
- Product Ion: Identify the fragment retaining the N-methyl-d3 group. If the methyl group is lost during fragmentation, the mass shift will disappear, rendering the transition non-specific.

- Standard Tofacitinib Transition: 313.2 → 149.1
- Expected d3 Transition: 316.2 → 149.1 (If fragment loses methyl) OR 316.2 → 152.1 (If fragment retains methyl). Experimental verification is mandatory.

Emergency & Waste Management

Spill Cleanup

- Evacuate: Clear the immediate area.
- PPE: Don double nitrile gloves, Tyvek suit, and respiratory protection (P3/N95).
- Neutralization:
 - Cover spill with absorbent pads.
 - Clean area with 10% bleach solution (oxidizes the pyrrolo-pyrimidine core).
 - Rinse with water.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Disposal: All waste must be incinerated as hazardous chemical waste.

First Aid

- Inhalation: Move to fresh air immediately. Monitor for respiratory distress.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (enhances absorption).
- Eye Contact: Rinse with water for 15 minutes.[\[2\]](#)[\[5\]](#) Seek medical attention.

References

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